

exo-THCP analytical reference standard certificate of analysis

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Compound of Interest

Compound Name: *exo-THCP*

Cat. No.: *B15616363*

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Technical Guide: exo-THCP Analytical Reference Standard

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the exo-tetrahydrocannabiphorol (**exo-THCP**) analytical reference standard, including its chemical properties, proposed analytical methodologies, and the biological context of its expected signaling pathways. This document is intended to serve as a valuable resource for researchers engaged in the analysis and characterization of novel cannabinoids.

Certificate of Analysis: Summary of Quantitative Data

While a batch-specific certificate of analysis for **exo-THCP** is not publicly available, the following tables summarize the typical product specifications for a commercially available analytical reference standard. This information is aggregated from product data sheets for **exo-THCP** and representative certificates of analysis for other cannabinoid reference standards.[\[1\]](#)
[\[2\]](#)[\[3\]](#)[\[4\]](#)

Table 1: General Information and Chemical Properties

Parameter	Value	Reference
Product Name	exo-Tetrahydrocannabiphorol (exo-THCP)	N/A
CAS Number	2897582-92-0	N/A
Molecular Formula	C ₂₃ H ₃₄ O ₂	N/A
Formula Weight	342.5 g/mol	N/A
Purity	≥95%	N/A
Formulation	1 mg/mL in Methanol	N/A
Storage	-20°C	N/A

Table 2: Analytical and Safety Information

Parameter	Value	Reference
Solubility	Methanol: 0.1-1 mg/mL	N/A
Regulatory Status	US DEA Schedule I	N/A
UN Number	1230	[2]
Hazard Class	3	[2]
Packing Group	II	[2]

Experimental Protocols

Detailed experimental protocols for the specific analysis of **exo-THCP** are not yet widely published. However, based on established methods for other synthetic and natural cannabinoids, the following sections outline recommended procedures for sample preparation and instrumental analysis.

Sample Preparation for Biological Matrices

The choice of sample preparation method depends on the biological matrix and the desired sensitivity of the analysis. Common techniques include Liquid-Liquid Extraction (LLE) and Solid-Phase Extraction (SPE).[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

2.1.1. Liquid-Liquid Extraction (LLE) Protocol for Blood/Plasma

- Sample Aliquoting: Pipette 1 mL of whole blood or plasma into a 15 mL polypropylene centrifuge tube.
- Internal Standard Spiking: Add an appropriate internal standard (e.g., **exo-THCP-d4**) to the sample.
- Protein Precipitation: Add 2 mL of acetonitrile to the tube. Vortex for 30 seconds to precipitate proteins.
- Extraction: Add 5 mL of a non-polar organic solvent (e.g., hexane or a hexane/ethyl acetate mixture).
- Mixing: Cap the tube and vortex for 2 minutes.
- Centrifugation: Centrifuge at 3000 rpm for 10 minutes to separate the organic and aqueous layers.
- Collection: Carefully transfer the upper organic layer to a clean tube.
- Evaporation: Evaporate the organic solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitution: Reconstitute the dried extract in a suitable volume (e.g., 100 µL) of the mobile phase for LC-MS/MS analysis.

2.1.2. Solid-Phase Extraction (SPE) Protocol for Urine

- Sample Aliquoting and Hydrolysis (if required): Take 2 mL of urine. For analysis of glucuronidated metabolites, enzymatic hydrolysis with β -glucuronidase may be necessary.
- Internal Standard Spiking: Add an appropriate internal standard.

- Cartridge Conditioning: Condition a C18 SPE cartridge with 3 mL of methanol followed by 3 mL of deionized water.
- Sample Loading: Load the prepared urine sample onto the conditioned SPE cartridge.
- Washing: Wash the cartridge with 3 mL of a water/methanol mixture (e.g., 95:5 v/v) to remove polar interferences.
- Drying: Dry the cartridge under vacuum or with nitrogen for 5-10 minutes.
- Elution: Elute the analytes with an appropriate organic solvent (e.g., 3 mL of methanol or acetonitrile).
- Evaporation and Reconstitution: Evaporate the eluate to dryness and reconstitute in the mobile phase.

Instrumental Analysis: LC-MS/MS Method

Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the preferred method for the sensitive and selective quantification of cannabinoids in complex matrices.

Table 3: Proposed LC-MS/MS Parameters for **exo-THCP** Analysis

Parameter	Recommended Setting
LC Column	C18 or Phenyl-Hexyl (e.g., 100 x 2.1 mm, 2.7 μ m)
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient	Optimized for separation from isomers (e.g., 5-95% B over 10 min)
Flow Rate	0.3 - 0.5 mL/min
Injection Volume	5 - 10 μ L
Ionization Mode	Positive Electrospray Ionization (ESI+)
Precursor Ion (m/z)	$[M+H]^+ = 343.3$
Product Ions (m/z)	To be determined empirically (fragmentation of the parent ion)
Collision Energy	To be optimized for characteristic fragments

Signaling Pathways and Biological Activity

exo-THCP, as a structural analog of THC and THCP, is expected to exert its biological effects primarily through interaction with the cannabinoid receptors, CB1 and CB2.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Cannabinoid Receptor Binding

Research on the binding affinity of various THC analogs suggests that the length of the alkyl side chain plays a crucial role in receptor interaction. For instance, Δ^9 -THCP, with its seven-term alkyl chain, has been shown to have a higher binding affinity for the CB1 receptor than Δ^9 -THC.[\[12\]](#) It is plausible that **exo-THCP** also exhibits high affinity for cannabinoid receptors.

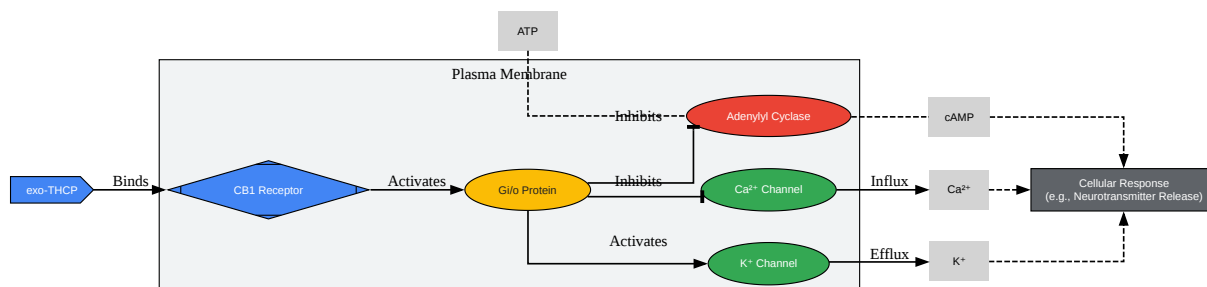
Table 4: Reported Binding Affinities of Related Cannabinoids

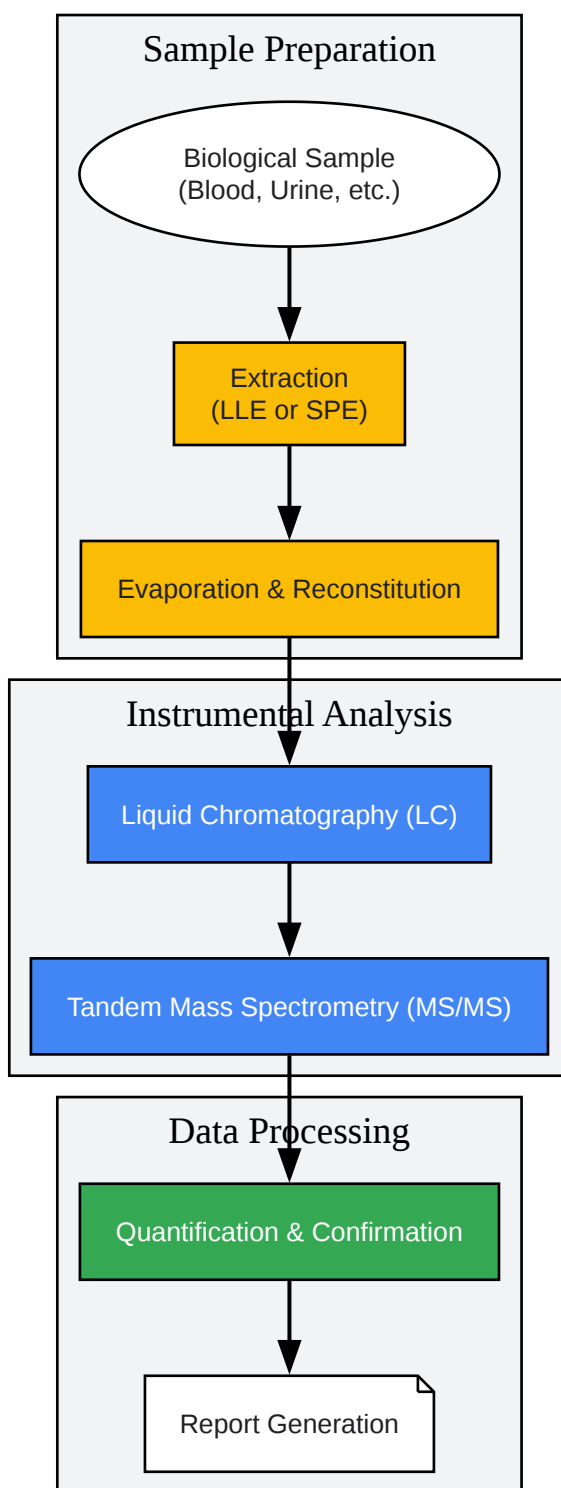
Compound	Receptor	Binding Affinity (Ki)	Reference
Δ^9 -THC	CB1	~5-40 nM	[11] [12]
Δ^9 -THCP	CB1	~1.2 nM	[12]
THCB (four-carbon chain)	CB1	~15 nM	[12]

Cannabinoid Receptor Signaling

CB1 and CB2 receptors are G protein-coupled receptors (GPCRs) that, upon activation by an agonist like **exo-THCP**, initiate a cascade of intracellular signaling events. The primary signaling pathway involves the inhibition of adenylyl cyclase and the modulation of ion channels.

Diagram 1: Cannabinoid Receptor 1 (CB1) Signaling Pathway





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